

Synthesis Pathways Overview: 4-Chloro-N2-methylpyridine-2,3-diamine[2]

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Compound of Interest

Compound Name: 4-Chloro-N2-methylpyridine-2,3-diamine

Cat. No.: B12469450

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Executive Summary

- Target Molecule: 4-Chloro-N2-methylpyridine-2,3-diamine[1][2]
- CAS Registry Number: 1352317-04-2 (Generic/Isomer specific) or related to intermediate 884340-46-9 (Nitro precursor).[1][2]
- Core Application: Key scaffold for fusing imidazopyridines or pyrido-pyrazines in structure-based drug design (SBDD).[1][2]
- Critical Challenge: Controlling regioselectivity during the nucleophilic aromatic substitution () of the starting material. The 2- and 4-positions of the pyridine ring are both activated, but the 4-position is often kinetically favored, leading to unwanted isomers.[1][2]

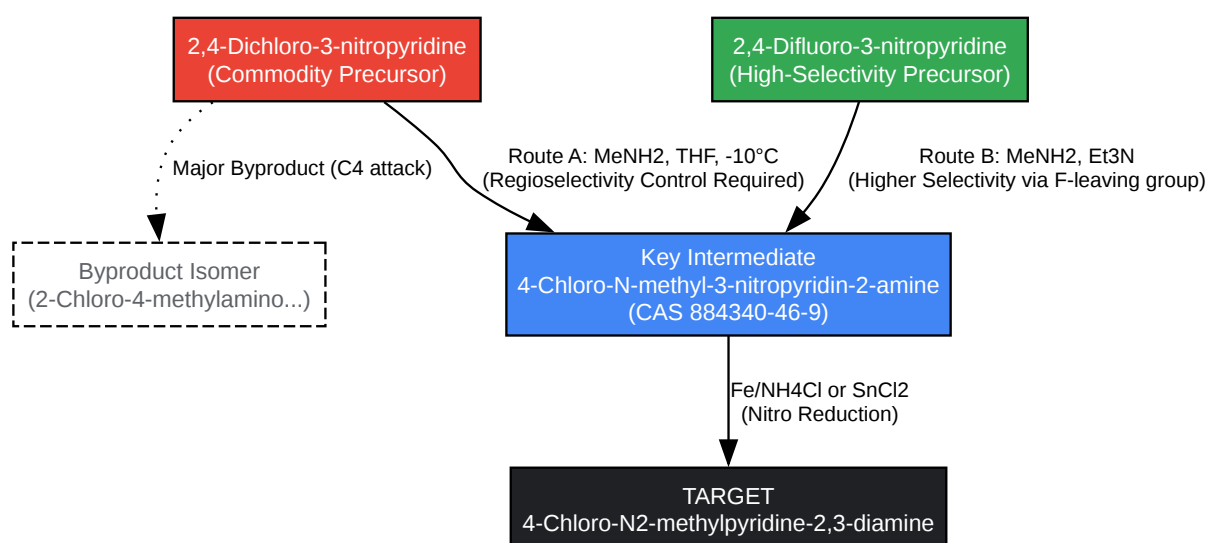
Retrosynthetic Analysis

The synthesis is best approached by disconnecting the C3-amine (via nitro reduction) and the C2-methylamine (via

displacement).[1][2]

- Final Step: Selective reduction of the C3-nitro group to an amine while preserving the C4-chlorine substituent.[1][2]
- Key Intermediate: 4-Chloro-N-methyl-3-nitropyridin-2-amine (CAS 884340-46-9).[1][2][3][4][5]
- Starting Material: 2,4-Dichloro-3-nitropyridine (Commodity) or 2,4-Difluoro-3-nitropyridine (High-Precision).[1][2]

Pathway Logic Diagram (DOT)



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Caption: Retrosynthetic flow showing the divergence in starting materials and the critical regioselectivity node.

Detailed Synthetic Protocols

Route A: The Commodity Pathway (From 2,4-Dichloro-3-nitropyridine)

This route uses inexpensive starting materials but requires rigorous chromatographic separation due to the formation of regioisomers.[1][2]

Step 1: Regioselective

with Methylamine

The 3-nitro group activates both the C2 and C4 chlorines.^[2] Steric and electronic factors typically favor attack at C4 (para to nitro). To favor C2 (ortho to nitro), low temperatures and non-polar solvents are often employed to utilize hydrogen-bonding directing effects, though mixtures are inevitable.^[2]

- Reagents: 2,4-Dichloro-3-nitropyridine, Methylamine (2.0 M in THF), Triethylamine (Et₃N).^[1]^[2]
- Solvent: THF or Acetonitrile (MeCN).^[2]
- Conditions: -10°C to 0°C.^[1]^[2]

Protocol:

- Dissolve 2,4-Dichloro-3-nitropyridine (1.0 eq) in anhydrous THF under atmosphere.
- Cool the solution to -10°C using an ice/salt bath.
- Add Methylamine (1.1 eq) dropwise over 30 minutes. Note: Rapid addition favors the thermodynamic C4-product.^[1]^[2]
- Stir at 0°C for 2–4 hours. Monitor by TLC/LCMS.
- Workup: Quench with water, extract with EtOAc.
- Purification (Critical): The crude will contain a mixture of the target (C2-amino) and the byproduct (C4-amino).^[1]^[2] Purify via silica gel flash chromatography (Gradient: 0-30% EtOAc in Hexanes). The 4-chloro-N-methyl-3-nitropyridin-2-amine isomer typically elutes after the byproduct due to intramolecular H-bonding.^[1]^[2]

Step 2: Nitro Reduction (Chemoselective)

Standard catalytic hydrogenation (Pd/C, H₂) poses a high risk of dechlorination (removing the C4-Cl).^[2] Therefore, a dissolving metal reduction is preferred.

- Reagents: Iron powder (Fe), Ammonium Chloride ().
- Solvent: Ethanol/Water (3:1).^[2]
- Conditions: Reflux (70-80°C).^{[1][2]}

Protocol:

- Suspend 4-chloro-N-methyl-3-nitropyridin-2-amine (1.0 eq) in EtOH/H₂O.
- Add (5.0 eq) and Iron powder (5.0 eq).
- Heat to reflux for 2–3 hours. The yellow nitro compound will fade to a colorless/tan amine.
- Workup: Filter hot through Celite to remove iron sludge. Wash cake with hot EtOH.
- Concentrate filtrate.^[6] Basify with saturated and extract with DCM.^{[2][7]}
- Yield: Typically 80-90% for this step.

Route B: The High-Precision Pathway (From 2,4-Difluoro-3-nitropyridine)

If the difluoro precursor is available, this route offers superior regiocontrol.^{[1][2]} Fluorine is a better leaving group in

reactions, and the high reactivity at C2 often allows for milder conditions and better selectivity ratios.

- Mechanism: The extreme electronegativity of fluorine at C2, combined with the ortho-nitro effect, enhances electrophilicity at C2 significantly.
- Protocol Adjustment: Similar to Route A, but the reaction is faster and can be conducted at -40°C to maximize kinetic control favoring the C2-substitution.

Key Process Parameters (KPP) & Data Summary

Parameter	Route A (Dichloro)	Route B (Difluoro)	Impact on Quality
Regioselectivity (C2:C4)	~1:2 to 1:1 (Poor)	~3:1 to 5:1 (Good)	Determines yield and purification burden. [1] [2]
Temperature	-10°C	-40°C to -20°C	Lower temp improves C2 selectivity. [1] [2]
Reduction Method	Fe/NH ₄ Cl or SnCl ₂	Fe/NH ₄ Cl	Essential to prevent dechlorination (loss of C4-Cl). [1] [2]
Critical Impurity	2-chloro-4-(methylamino)	2-fluoro-4-(methylamino)	Regioisomer must be removed <0.5% before next step. [1] [2]

Analytical Validation

The identity of the intermediate 4-Chloro-N-methyl-3-nitropyridin-2-amine must be confirmed by NMR to ensure the correct isomer was isolated.[\[1\]](#)[\[2\]](#)

- ¹H NMR Diagnostic Signal:
 - Target (C2-NHMe, C4-Cl): The pyridine protons at C5 and C6 will show specific coupling constants (Hz for ortho coupling).[\[1\]](#)[\[2\]](#)
 - NOESY: A Nuclear Overhauser Effect (NOE) correlation should be observed between the N-Methyl protons and the Nitro group (or lack thereof depending on conformation), but definitively no NOE between N-Methyl and the C5 proton if the Cl is at C4.[\[1\]](#)[\[2\]](#)

- Shift: The NH signal of the methylamine at C2 is typically deshielded (8.0–8.5 ppm) due to H-bonding with the C3-nitro group.[\[1\]](#)[\[2\]](#)

References

- Preparation of 3-amino-4-chloro-2-(substituted-amino)
 - Patent: WO2024089668A1. "Somatostatin receptor 2 agonists and uses thereof." (Describes synthesis of 5-bromo/chloro analogs via nitro reduction).
 - Source:[\[1\]](#)[\[2\]](#)
- Regioselectivity in Nitropyridine Substitutions
 - Article: "Regioselective Nucleophilic Aromatic Substitution of 2,4-Dichloro-3-nitropyridine." [\[1\]](#)[\[2\]](#) BenchChem Technical Guides.
 - Context: Explains the electronic bias favoring C4 substitution and methods to shift toward C2.
- Intermediate Characterization (CAS 884340-46-9)
 - Data Source: Sigma-Aldrich / MilliporeSigma Product Data for 4-Chloro-N-methyl-3-nitropyridin-2-amine.[\[1\]](#)[\[2\]](#)
 - Source:[\[1\]](#)[\[2\]](#)
- General Synthesis of Imidazo[4,5-b]pyridines from Diamines
 - Patent: AU2005297089B2. "Imidazo[4,5-b]pyridin-2-one compounds..." (Cites the use of 4-chloro-N-methyl-3-nitropyridin-2-amine as a building block).[\[1\]](#)[\[2\]](#)[\[8\]](#)
 - Source:[\[1\]](#)[\[2\]](#)

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Sources

- 1. 103614-86-4_octahydrotetramethyl-1-naphthalenolCAS号:103614-86-4_octahydrotetramethyl-1-naphthalenol【结构式 性质 英文】 - 化源网 [chemsrc.com]
- 2. 1,1-diphenyl-2-(2-naphthyl)ethylene | CAS#:76270-04-7 | Chemsr [chemsrc.com]
- 3. 4-Chloro-n-methyl-3-nitropyridin-2-amine | 884340-46-9 [sigmaaldrich.com]
- 4. CAS 884340-46-9 | Sigma-Aldrich [sigmaaldrich.com]
- 5. 4-Chloro-n-methyl-3-nitropyridin-2-amine | 884340-46-9 [sigmaaldrich.com]
- 6. ias.ac.in [ias.ac.in]
- 7. US6111112A - Synthesis of 3-amino-2-chloro-4-methylpyridine from malononitrile and acetone - Google Patents [patents.google.com]
- 8. CN114989164B - 4-氯-N-甲基-3-硝基吡啶-2-胺的制备方法 - Google Patents [patents.google.com]
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